

NMS-293: A Preclinical In-depth Technical Guide

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Compound of Interest

Compound Name: SV 293

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Introduction

NMS-293 (also known as NMS-P293 or NMS-03305293) is a potent and highly selective, orally bioavailable, small-molecule inhibitor of Poly(ADP-ribose) polymerase 1 (PARP-1).^{[1][2][3][4]} Developed by Nerviano Medical Sciences, it represents a next-generation PARP inhibitor with a distinct preclinical profile characterized by high selectivity for PARP-1 over PARP-2, a non-trapping mechanism of action, and the ability to penetrate the blood-brain barrier.^{[2][4][5][6]} These characteristics suggest a potential for improved tolerability and efficacy in a range of oncology indications, including those with central nervous system (CNS) involvement.^{[2][4][5]} This technical guide provides a comprehensive overview of the preclinical data and studies for NMS-293.

Core Quantitative Data

The preclinical development of NMS-293 has yielded significant quantitative data supporting its potency, selectivity, and pharmacological properties. These findings are summarized in the tables below for ease of comparison.

In Vitro Potency and Selectivity

Parameter	Value	Species/System	Reference
PARP-1 IC50	10.4 nM	Biochemical Assay	[7]
PARP-1 Kd	2 nM	Biochemical Assay	[2][3]
PARP-2 IC50	>4160 nM	Biochemical Assay	[7]
Selectivity (PARP-2/PARP-1)	>400-fold	Biochemical Assay	[7]
Cellular PAR Synthesis IC50	Single-digit nM	H2O2-induced	[1][4][8]

Pharmacokinetic Profile

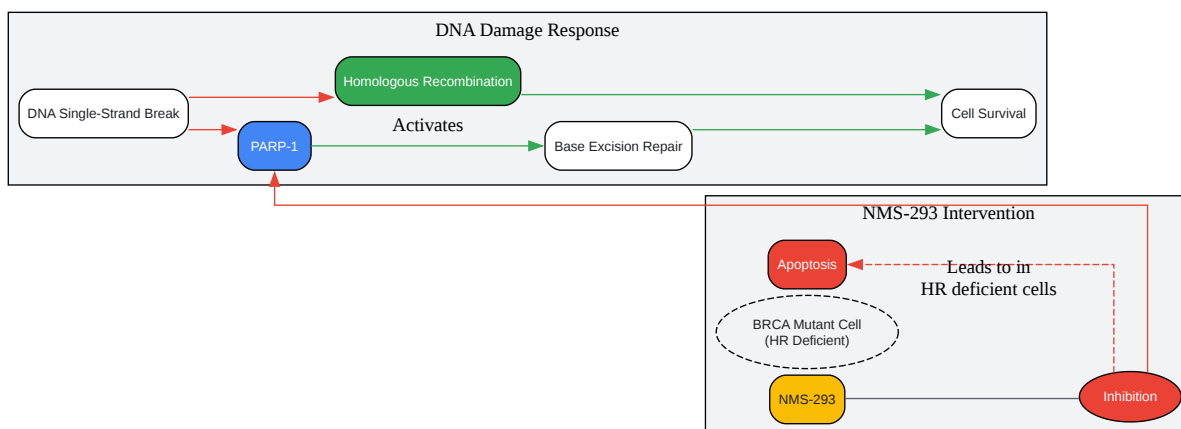
Parameter	Value	Species	Reference
Oral Bioavailability	Nearly complete	Rodents and non-rodents	[1][2][4][8][9]
Brain/Plasma Ratio	4 - 10	Rodents (rats and mice)	[2][3]
Metabolic Stability	High	Cross-species	[1][2][4][8]
Clearance	Low	Rodents and non-rodents	[1][2][4][8]
P-glycoprotein (PgP) Substrate	No	In vitro	[2]

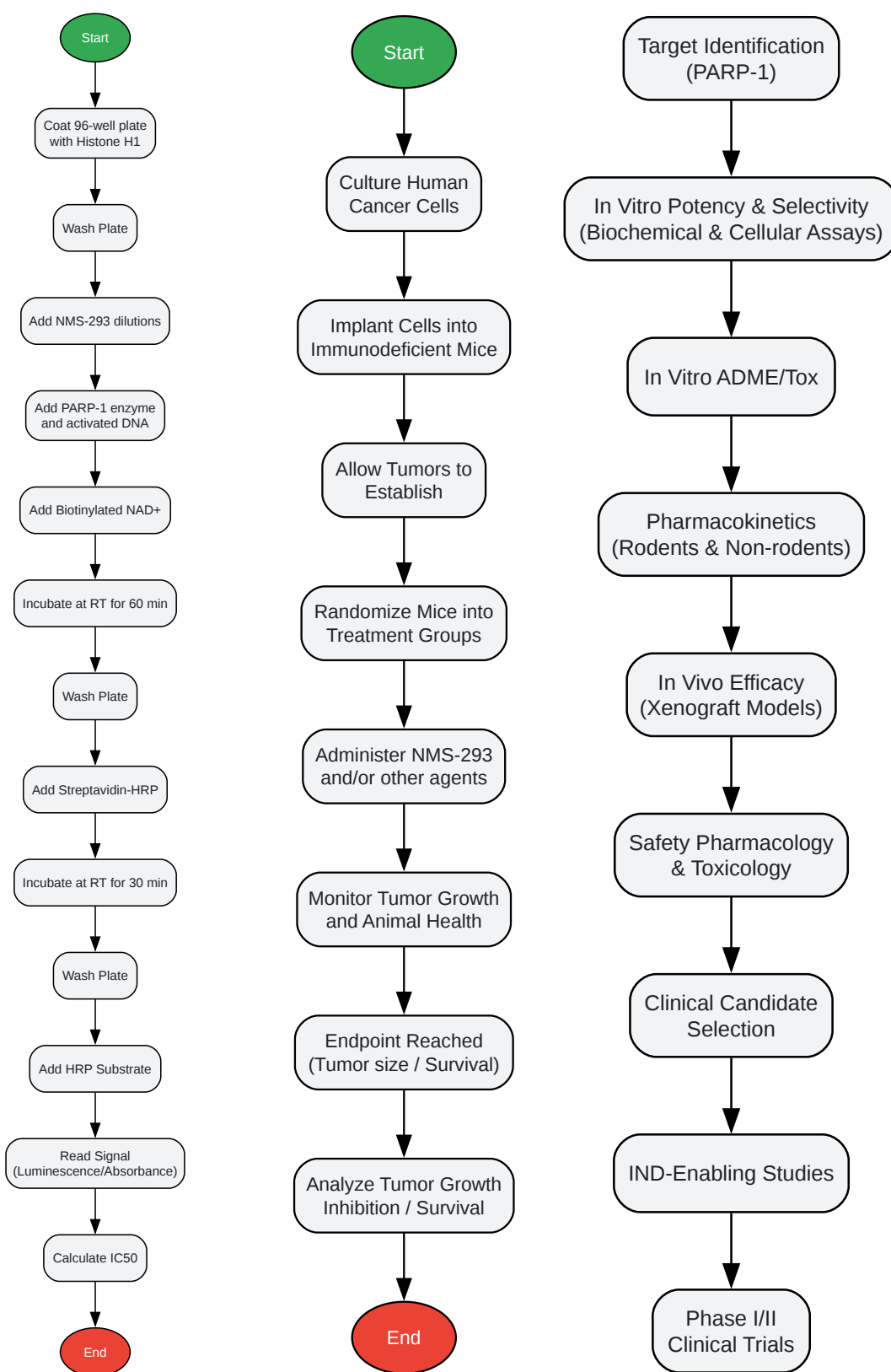
In Vivo Efficacy

Model	Treatment	Key Findings	Reference
BRCA-mutated Breast Cancer Xenograft	Single-agent NMS-293	Complete tumor regressions and cures. [1] [4] [8] [9]	[1] [4] [8] [9]
MDA-MB-436 (BRCA1 mutant) Xenograft	50 mg/kg single oral dose	>95% PAR inhibition in tumors for >24h.	[2]
Glioblastoma (GBM) Xenograft Models	NMS-293 in combination with Temozolomide (TMZ)	Synergistic and well-tolerated antitumor activity in both MGMT methylated and unmethylated models. [7] [10] [11] [12]	[7] [10] [11] [12]

Signaling Pathway and Mechanism of Action

NMS-293 exerts its therapeutic effect through the targeted inhibition of PARP-1, a key enzyme in the base excision repair (BER) pathway. In cancer cells with deficiencies in other DNA repair pathways, such as homologous recombination (HR) due to BRCA1/2 mutations, the inhibition of PARP-1 leads to synthetic lethality.





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